

Application Note: Extraction and Purification of Anhalamine from Lophophora williamsii (Peyote)

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Compound of Interest

Compound Name: Anhalamine

Cat. No.: B1203834

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the extraction of total alkaloids from the peyote cactus (*Lophophora williamsii*) and a subsequent purification procedure to isolate the phenolic alkaloid fraction, which includes **Anhalamine**.

Introduction

Lophophora williamsii, commonly known as peyote, is a small, spineless cactus containing a wide spectrum of phenethylamine and isoquinoline alkaloids.[1][2] The principal and most studied of these is mescaline, a potent psychedelic.[3] However, the cactus contains over 15 other alkaloids, including the tetrahydroisoquinoline **Anhalamine**. [2] These minor alkaloids are of significant interest to researchers for their potential pharmacological activities and their role in the overall effects of peyote.

Anhalamine is a phenolic alkaloid, a chemical characteristic that is key to its separation from non-phenolic alkaloids like mescaline. This protocol details a classic acid-base extraction method to isolate a total alkaloid fraction from dried plant material, followed by a liquid-liquid partitioning procedure to separate the phenolic alkaloids.

Peyote Alkaloid Profile

The alkaloid content in peyote can vary based on the plant's age, origin, and preparation. The major alkaloids and their approximate concentrations in dried plant material are summarized

below.

Alkaloid	Chemical Class	Typical Concentration (% of Dried Plant Weight)	Reference
Mescaline	Phenethylamine	0.5% - 6.0%	[4][5]
Anhalonidine	Tetrahydroisoquinoline	~5%	[4]
Pellotine	Tetrahydroisoquinoline	~0.74%	[4]
Anhalamine	Phenolic Tetrahydroisoquinoline	~0.1%	[4]
Anhalonine	Tetrahydroisoquinoline	~3%	[4]
Lophophorine	Tetrahydroisoquinoline	~0.5%	[4]
Hordenine	Phenethylamine	~0.004%	[4]

Note: Yields can be highly variable. The total alkaloid content of dried peyote is approximately 2-8%.^[6]

Experimental Protocols

This procedure is divided into two main parts: the initial extraction of the total alkaloid mixture and the subsequent separation of the phenolic alkaloid fraction containing **Anhalamine**.

This protocol is based on standard acid-base extraction principles for isolating alkaloids from plant matter.^{[7][8][9]} Alkaloids exist as salts in the acidic aqueous phase and as free bases in the organic phase when the solution is made alkaline.

Materials and Reagents:

- Dried and finely ground peyote buttons
- Methanol or Ethanol

- Chloroform (CHCl_3)
- 0.5 N Hydrochloric Acid (HCl)
- 0.5 N Sodium Hydroxide (NaOH)
- Sodium Carbonate (Na_2CO_3), solid
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Separatory funnel, beakers, filtration apparatus
- Rotary evaporator

Procedure:

- Maceration and Extraction:
 - Place 100 g of dried, powdered peyote material into a large beaker.
 - Add 500 mL of methanol (or ethanol) and a small amount of ammonium hydroxide to create a basic environment, which aids in leaching the alkaloids.[\[10\]](#)
 - Heat the mixture gently on a steam bath or heating mantle for several hours with occasional stirring. Do not boil.
 - Filter the mixture to separate the plant material from the solvent extract. Retain the liquid filtrate.
 - Repeat the extraction process on the plant residue two more times with fresh solvent to ensure complete extraction.
 - Combine all liquid filtrates.
- Solvent Evaporation:
 - Evaporate the combined methanolic extracts to dryness using a rotary evaporator. This yields a crude resinous extract containing the total alkaloids.[\[10\]](#)

- Acid-Base Partitioning:
 - Dissolve the dried residue in a mixture of 200 mL of chloroform and 200 mL of 0.5 N HCl.
[\[10\]](#)
 - Transfer the mixture to a separatory funnel and shake vigorously. Allow the layers to separate. The protonated alkaloid salts will move into the upper aqueous acid layer.
 - Drain the lower chloroform layer (which contains neutral plant compounds) and discard it.
[\[10\]](#)
 - Wash the remaining aqueous layer with an additional 50 mL of chloroform to remove any residual impurities. Discard the chloroform wash.
- Liberation of Free-Base Alkaloids:
 - Combine the acidic aqueous fractions.[\[10\]](#)
 - Slowly add solid sodium carbonate (Na_2CO_3) to the aqueous solution while stirring until the pH reaches approximately 8-9.[\[10\]](#) This deprotonates the alkaloid salts, converting them into their free-base form.
 - The solution will become cloudy as the free-base alkaloids precipitate.
- Final Organic Extraction:
 - Transfer the basified aqueous solution back to the separatory funnel.
 - Extract the solution four times with 50 mL portions of chloroform.[\[10\]](#) The free-base alkaloids are soluble in chloroform and will move into the organic layer.
 - Combine all chloroform extracts. This solution now contains the total free-base alkaloids (both phenolic and non-phenolic).

This step leverages the acidic nature of the phenolic hydroxyl group on **Anhalamine**. In a strongly basic solution (NaOH), this group is deprotonated, forming a water-soluble phenoxide salt, which separates it from non-phenolic alkaloids.[\[10\]](#)

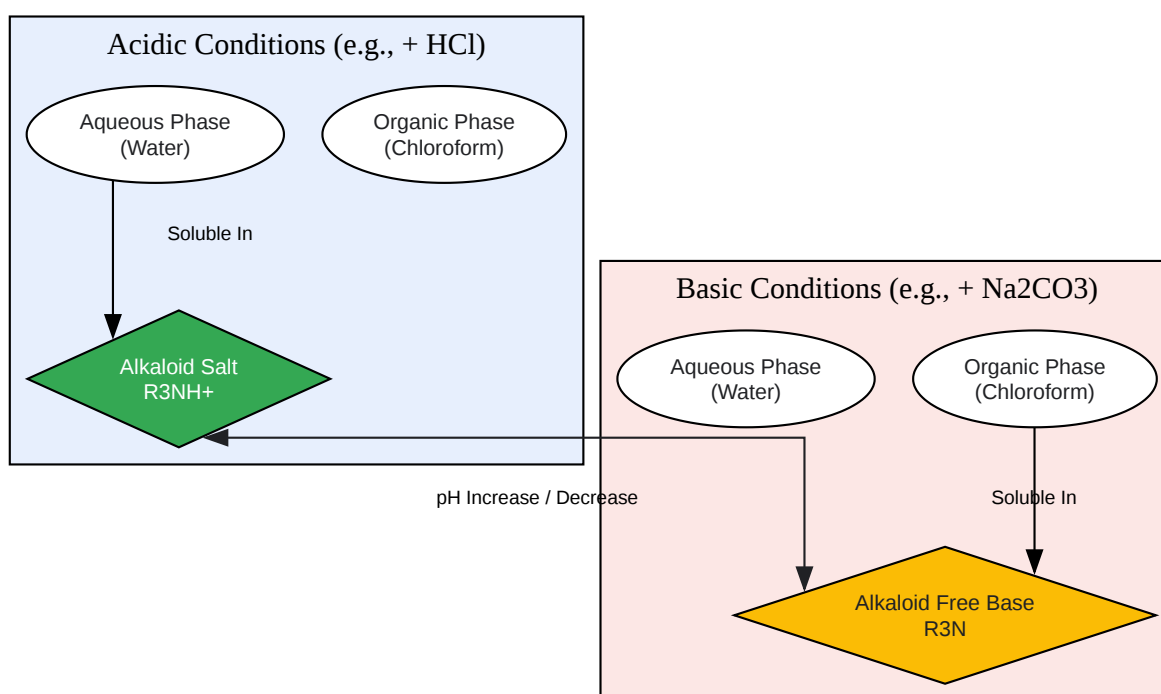
Procedure:

- Phenolic Separation:
 - Take the combined chloroform extract from Protocol 1 (Step 5) and place it in a clean separatory funnel.
 - Add 100 mL of 0.5 N Sodium Hydroxide (NaOH) solution.[\[10\]](#)
 - Shake the funnel vigorously. The phenolic alkaloids (like **Anhalamine**) will react with the NaOH to form salts and dissolve in the upper aqueous NaOH layer. The non-phenolic alkaloids (like mescaline) will remain as free bases in the lower chloroform layer.
 - Carefully drain and collect the lower chloroform layer. This is the Non-Phenolic Fraction.
 - Drain and collect the upper basic aqueous layer. This is the Phenolic Fraction, which contains **Anhalamine**.[\[10\]](#)
- Recovery of Phenolic Alkaloids:
 - Take the collected Phenolic Fraction (the NaOH solution).
 - Carefully acidify the solution with HCl to neutralize the excess NaOH.
 - Adjust the pH to ~8 using solid sodium carbonate (Na_2CO_3).[\[10\]](#) This converts the phenolic alkaloid salts back to their free-base form.
 - Extract the solution again with several portions of chloroform to recover the free-base phenolic alkaloids.
- Final Purification and Isolation:
 - Combine the chloroform extracts from the previous step.
 - Dry the solution over anhydrous sodium sulfate and filter.
 - Evaporate the chloroform to yield the purified phenolic alkaloid fraction.

- Further purification of **Anhalamine** from other co-extracted phenolic alkaloids can be achieved using chromatographic techniques such as Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).^{[1][6][11]}

Visualizations and Workflows

The following diagrams illustrate the logical flow of the extraction and purification process.



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